

Protocol for the Extraction and Purification of Scopularide B from Scopulariopsis brevicaulis

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Compound of Interest

Compound Name: Scopularide B

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Application Notes

Scopularide B is a cyclic depsipeptide produced by the marine fungus *Scopulariopsis brevicaulis*. Alongside its analogue Scopularide A, it has demonstrated significant bioactivity, particularly against various cancer cell lines, making it a compound of interest for drug discovery and development. This document provides a detailed protocol for the extraction, purification, and quantification of **Scopularide B** from fungal cultures.

Scopularide A and B are typically co-extracted from the fungal mycelium. The protocol described herein is based on established methods for the isolation of these natural products. While both compounds are obtained through this process, this document will focus on the data and methodology relevant to **Scopularide B**.

Biological Activity of **Scopularide B**:

Scopularide B has shown significant inhibitory effects on the growth of several tumor cell lines. [1] At a concentration of 10 µg/mL, it has been observed to reduce the viability of pancreatic (Panc89) and colon (HT29) tumor cells by 49% and 24%, respectively.[1] Its activity is comparable to that of Scopularide A.[1]

Experimental Protocols

Fungal Cultivation

The production of **Scopularide B** is initiated by the cultivation of *Scopulariopsis brevicaulis*.

Materials:

- *Scopulariopsis brevicaulis* strain (e.g., LF580)
- Liquid saline Wickerham medium (3% NaCl)
- Static culture flasks (e.g., 700 mL)
- Incubator

Procedure:

- Inoculate the liquid saline Wickerham medium with a culture of *Scopulariopsis brevicaulis*.
- Incubate the cultures at 28°C for 14 days in static conditions.[\[1\]](#)

Extraction of Scopularides

Scopularides are primarily found within the fungal mycelia.[\[2\]](#)[\[3\]](#)

Materials:

- Acetone
- Methanol (MeOH)
- n-Hexane
- Filtration apparatus
- Rotary evaporator

Procedure:

- Separate the mycelia from the culture medium by filtration.

- Macerate the collected mycelia.
- Extract the macerated mycelia with acetone (e.g., 800 mL for a 6 x 700 mL culture).[\[1\]](#)
- Dry the acetone extract to a powdery residue using a rotary evaporator.
- Wash the residue with a solution of MeOH/H₂O (2:8) and then with n-hexane (100 mL each).
[\[1\]](#)
- The remaining extract contains the crude Scopularide mixture.

Purification by Preparative HPLC

The final purification of **Scopularide B** is achieved using preparative High-Performance Liquid Chromatography (HPLC).

Materials:

- Preparative HPLC system
- C18 HPLC column (e.g., Phenomenex Luna C18, 21.2 × 250 mm, 5 µm)
- Water (H₂O) with 0.1% formic acid (HCOOH) (Solvent A)
- Acetonitrile (MeCN) with 0.1% formic acid (HCOOH) (Solvent B)

Procedure:

- Dissolve the crude extract in a suitable solvent.
- Perform preparative HPLC with the following conditions:
 - Column: Phenomenex Luna C18, 21.2 × 250 mm, 5 µm[\[1\]](#)
 - Mobile Phase: Isocratic 70% Solvent B (MeCN + 0.1% HCOOH) and 30% Solvent A (H₂O + 0.1% HCOOH)[\[1\]](#)
 - Flow Rate: 18 mL/min[\[1\]](#)

- Collect the fractions. **Scopularide B** elutes at approximately 8.0 minutes under these conditions.^[1]
- Concentrate the collected fractions containing pure **Scopularide B** to dryness in vacuo.

Data Presentation

The following table summarizes the quantitative data from a representative extraction and purification of Scopularide A and B from a 4.2 L (6 x 700 mL) culture of *Scopulariopsis brevicaulis*.

Compound	Crude Extract Weight (mg)	Pure Compound Yield (mg)
Scopularide B	300	5.9 ^[1]
Scopularide A	300	28.6 ^[1]

Mandatory Visualizations

Experimental Workflow for Scopularide B Extraction

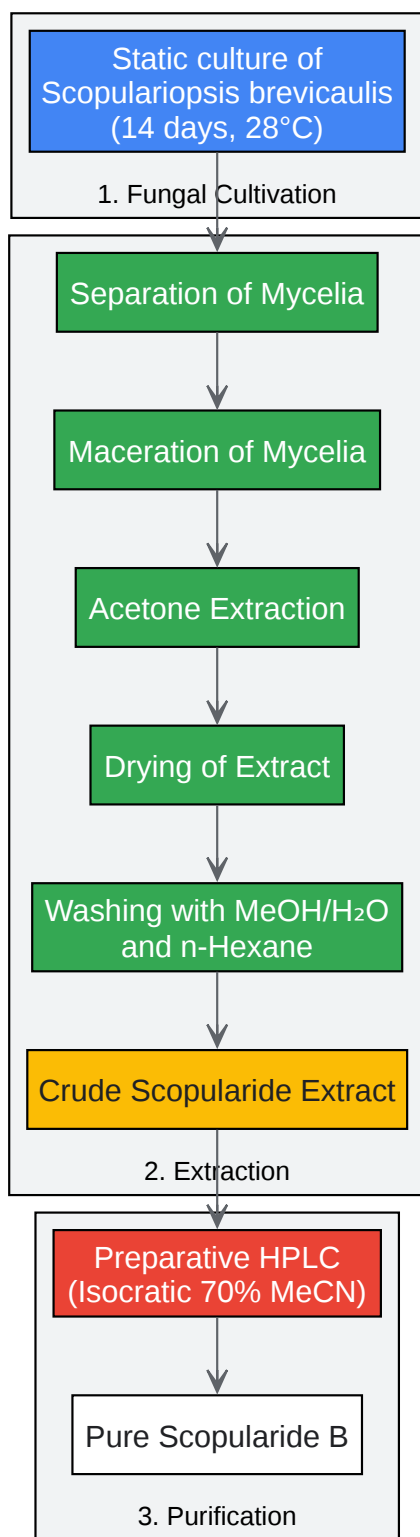


Figure 1: Experimental Workflow for the Extraction and Purification of Scopularide B

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Caption: Workflow for **Scopularide B** extraction.

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References

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